

Personal protective equipment for handling (S)-Cystathionine-d4

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Compound of Interest

Compound Name: (S)-Cystathionine-d4

Cat. No.: B12417003

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Essential Safety & Handling Guide for (S)-Cystathionine-d4

This guide provides immediate safety, handling, and disposal protocols for **(S)-Cystathionine-d4**, tailored for researchers, scientists, and drug development professionals. Following these procedures is crucial for ensuring laboratory safety and maintaining the integrity of your research.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **(S)-Cystathionine-d4** was not found, an SDS for the closely related "Cystathionine-d4" from Cayman Chemical indicates it is not classified as a hazardous substance.[1] However, as a general laboratory best practice and because the toxicological properties of many research chemicals have not been thoroughly investigated, it is prudent to handle all chemicals with a standard level of care.[2] The following PPE is recommended to minimize exposure.

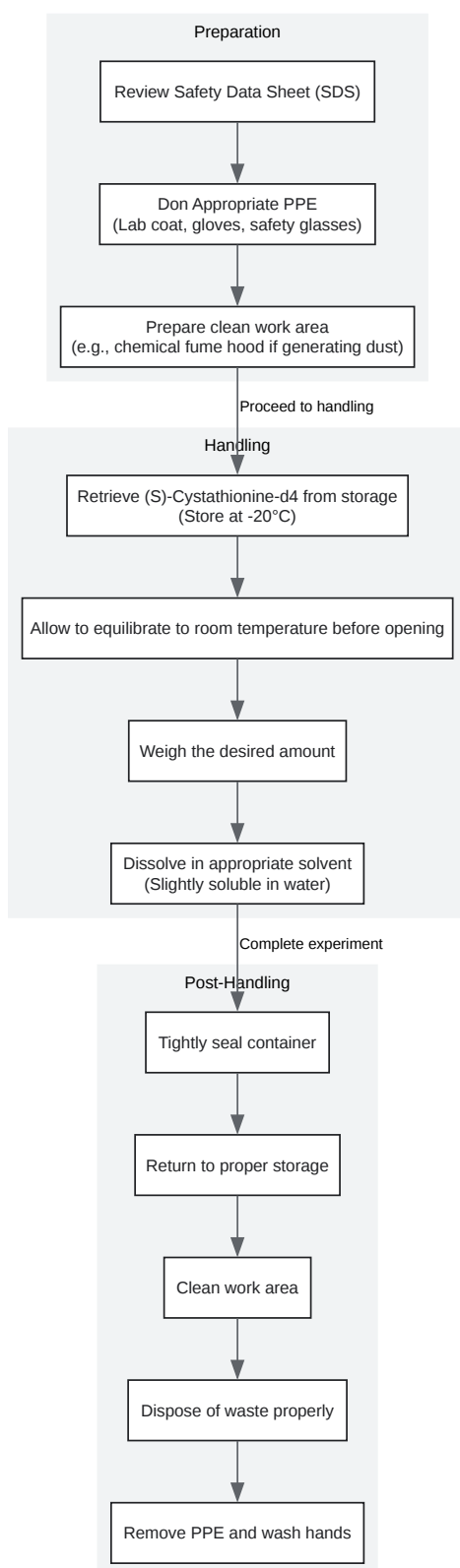
Table 1: Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses/Goggles	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
Skin Protection	Laboratory Coat	A standard, long-sleeved lab coat should be worn to protect from incidental contact.
Gloves	Wear appropriate protective gloves to prevent skin exposure.[3] Nitrile gloves are a common and suitable choice for handling small quantities of powdered chemicals. Change gloves immediately if contaminated.	
Respiratory Protection	None Required	No protective equipment is typically needed under normal use conditions with adequate ventilation.[3] If creating dust, handle in a fume hood.

Operational Plan for Handling (S)-Cystathionine-d4

This section outlines a standard operating procedure for the safe handling of (S)-Cystathionine-d4 from reception to storage.

Experimental Workflow for Handling (S)-Cystathionine-d4



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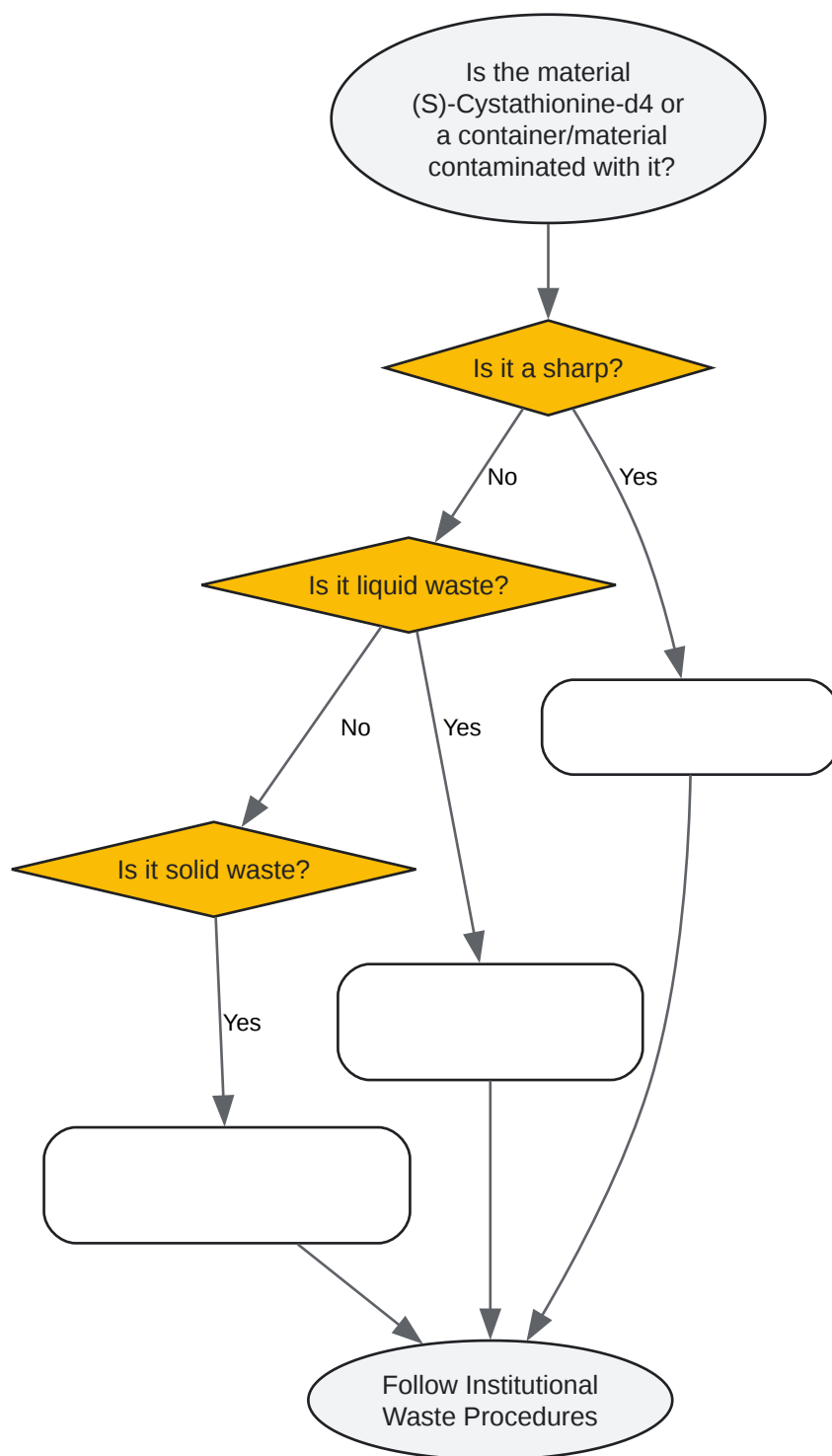
Caption: Workflow for the safe handling of **(S)-Cystathionine-d4**.

Step-by-Step Protocol:

- Preparation:
 - Always review the available safety information before beginning work.
 - Put on all required PPE as listed in Table 1.
 - Ensure your workspace is clean and uncluttered. If there is a potential for generating dust, perform the work in a certified chemical fume hood.
- Handling:
 - Retrieve the vial of **(S)-Cystathionine-d4** from its recommended storage at -20°C.
 - Allow the container to reach room temperature before opening to avoid condensation, which could compromise the product.
 - Carefully weigh the required amount of the solid.
 - When preparing a solution, note that it is slightly soluble in water.
- Post-Handling:
 - After use, ensure the container is tightly sealed to prevent contamination.
 - Return the product to its designated storage location.
 - Thoroughly clean the work area and any equipment used.
 - Dispose of all contaminated waste according to the disposal plan below.
 - Remove your PPE and wash your hands thoroughly.

Disposal Plan

Proper disposal of chemical waste is essential for laboratory safety and environmental protection.

Disposal Decision Pathway for **(S)-Cystathionine-d4**[Click to download full resolution via product page](#)Caption: Decision-making process for the disposal of **(S)-Cystathionine-d4** waste.

Disposal Guidelines:

- **Unused Product and Solutions:** Collect in a designated, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatible.
- **Contaminated Labware (e.g., pipette tips, tubes):** Dispose of as solid chemical waste. Place in a designated, sealed, and labeled container or bag.
- **Empty Vials:** Triple-rinse the empty vial with a suitable solvent. The rinsate should be collected as hazardous chemical waste. After rinsing, the vial can typically be disposed of as regular lab glass waste, but be sure to follow your institution's specific guidelines.
- **Spills:** In case of a spill, avoid generating dust. Sweep up the solid material and place it in a sealed container for disposal. Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.
- **General Principle:** Always follow your institution's and local regulations for chemical waste disposal. Never dispose of chemical waste down the drain.

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